

Application Notes: Fluorescent DNA Probe Generation using Nick Translation with Tetramethylrhodamine-dUTP

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Compound of Interest		
Compound Name:	Tetramethylrhodamine-dUTP	
Cat. No.:	B12390567	Get Quote

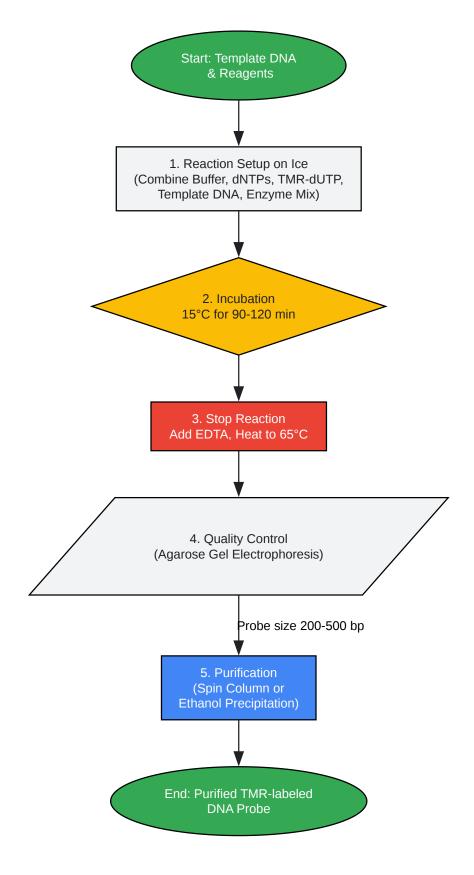
Introduction and Principle

Nick translation is a robust enzymatic method for labeling DNA probes to a high specific activity. The technique relies on the concerted action of two enzymes: DNase I and E. coli DNA Polymerase I[1][2]. DNase I introduces random single-stranded breaks, or "nicks," into the phosphodiester backbone of a double-stranded DNA template[3][4]. DNA Polymerase I then binds to these nicks and sequentially adds new nucleotides to the 3'-hydroxyl terminus. Concurrently, its inherent $5' \rightarrow 3'$ exonuclease activity removes the existing nucleotides downstream of the nick[4]. This process effectively "translates" the nick along the DNA strand, replacing the original nucleotides with a new strand containing labeled precursors[1].

By substituting standard deoxythymidine triphosphate (dTTP) in the reaction mix with Tetramethylrhodamine-5-dUTP (TMR-dUTP), the newly synthesized DNA strand becomes fluorescently labeled[5][6]. The resulting red-fluorescent DNA probes are highly effective for various molecular biology applications, most notably for Fluorescence In Situ Hybridization (FISH) to detect specific gene sequences on chromosomes or in interphase nuclei[5][7]. Probes generated by this method are typically between 200 and 500 base pairs, an optimal size for penetrating cellular structures and hybridizing to target sequences[5][8].

Mechanism of Nick Translation





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- To cite this document: BenchChem. [Application Notes: Fluorescent DNA Probe Generation using Nick Translation with Tetramethylrhodamine-dUTP]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12390567#nick-translation-protocol-with-tetramethylrhodamine-dutp]

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